

# Application Notes & Protocols for Disodium Tetrabromophthalate as a Fire-Resistant Textile Finish

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## Compound of Interest

Compound Name: *Disodium tetrabromophthalate*

CAS No.: 25357-79-3

Cat. No.: B1584948

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## Introduction and Scientific Context

The treatment of textiles to impart fire resistance is a critical aspect of material science, directly impacting safety in apparel, upholstery, and industrial applications. Among the chemical agents used, brominated flame retardants (BFRs) have historically been highly effective. This document provides detailed application notes for **Disodium Tetrabromophthalate**, a water-soluble salt derived from tetrabromophthalic acid, for use as an additive flame retardant in textile finishing.

**Disodium tetrabromophthalate** offers the advantage of applicability from an aqueous medium, making it suitable for standard textile finishing processes like padding.<sup>[1]</sup> As an additive flame retardant, it is physically incorporated into the fabric matrix rather than chemically bonded.<sup>[2]</sup> This distinction is crucial for understanding its performance, durability, and environmental profile. These notes are intended for researchers and textile scientists,

providing a framework for laboratory-scale application, performance evaluation, and an understanding of the underlying scientific principles.

## Chemical Profile and Properties

**Disodium tetrabromophthalate** is the sodium salt of tetrabromophthalic acid. Its precursor, tetrabromophthalic anhydride (TBPA), is synthesized by the bromination of phthalic anhydride. [3][4] The disodium salt form is particularly relevant for textile finishing due to its solubility in water.

| Property          | Value                                                                | Source |
|-------------------|----------------------------------------------------------------------|--------|
| Chemical Name     | Disodium 3,4,5,6-tetrabromobenzene-1,2-dicarboxylate                 | [5]    |
| Synonyms          | Disodium tetrabromophthalate; Tetrabromophthalic acid, disodium salt | [5]    |
| CAS Number        | 25357-79-3                                                           | [5]    |
| Molecular Formula | C <sub>8</sub> Br <sub>4</sub> Na <sub>2</sub> O <sub>4</sub>        | [5]    |
| Molecular Weight  | 525.68 g/mol                                                         | [5]    |
| Appearance        | White to off-white crystalline powder (typical)                      | N/A    |
| Solubility        | Soluble in water                                                     | [1]    |

## Health, Safety, and Environmental Considerations

The use of brominated flame retardants is subject to significant scrutiny due to environmental and health concerns. While effective, many BFRs are characterized by their persistence in the environment, potential for bioaccumulation, and toxicity (PBT).[6]

- **Persistence and Bioaccumulation:** The U.S. Environmental Protection Agency (EPA) has noted that the degradation product of brominated phthalates, tetrabromophthalic acid, is expected to be highly persistent in the environment.[7] Studies on related compounds like

bis(2-ethylhexyl) tetrabromophthalate (TBPH) have shown potential for bioaccumulation and have been associated with thyroid disruption in animal studies.[8][9][10]

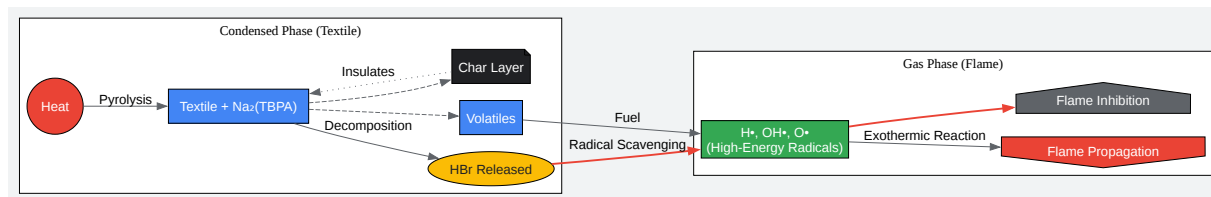
- **Toxicity:** Halogen-based flame retardants can release toxic gases and smoke during combustion. Due to these concerns, their use is regulated, and researchers are actively exploring more sustainable alternatives.
- **Handling Precautions:** Standard laboratory personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling **Disodium tetrabromophthalate** powder and its solutions. Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of airborne particles. Consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

## Mechanism of Flame Retardancy

**Disodium tetrabromophthalate** functions primarily through a gas-phase mechanism, which is characteristic of halogenated flame retardants. This process interrupts the self-sustaining chemical reactions of combustion in the vapor state above the burning textile.

- **Thermal Decomposition:** When the treated textile is exposed to the heat of a flame, the **Disodium tetrabromophthalate** salt decomposes.
- **Radical Release:** This decomposition releases bromine-containing species, primarily hydrogen bromide (HBr).
- **Flame Quenching:** In the gas phase, HBr acts as a radical scavenger. It interferes with the high-energy, propagating radicals of combustion (e.g.,  $\text{H}\cdot$ ,  $\text{OH}\cdot$ ,  $\text{O}\cdot$ ). By converting these highly reactive radicals into less reactive bromine radicals ( $\text{Br}\cdot$ ) and water, the exothermic reactions of the fire are suppressed, and the flame is extinguished.[11]

**Synergistic Effects:** The efficiency of brominated flame retardants is often significantly enhanced by the addition of synergists, most commonly antimony trioxide ( $\text{Sb}_2\text{O}_3$ ).[12] Antimony trioxide is believed to react with HBr to form antimony trihalides (e.g.,  $\text{SbBr}_3$ ), which are even more effective at gas-phase radical trapping.[13] Phosphorus-based compounds can also exert a synergistic effect with bromine, often by promoting char formation in the condensed phase, which further insulates the underlying material from the flame.[14]



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**Caption:** Gas-phase flame retardancy mechanism of **Disodium tetrabromophthalate**.

## Experimental Application Protocols

The most common method for applying a water-soluble finish like **Disodium tetrabromophthalate** is the pad-dry-cure process.<sup>[15][16]</sup> This ensures uniform application and fixation onto the fabric.

### Protocol 1: Pad-Dry-Cure Application

This protocol is suitable for 100% cotton or cotton-blend fabrics.

#### A. Materials and Reagents:

- **Disodium tetrabromophthalate** (FR agent)
- Acrylic or polyurethane-based binder (for durability)
- Antimony trioxide dispersion (optional synergist)
- Non-ionic wetting agent
- Deionized water

- Fabric substrate (e.g., 100% cotton, pre-scoured and dried)
- Laboratory padding machine (padder)
- Stenter or laboratory oven for drying and curing

#### B. Finishing Bath Formulation (Example):

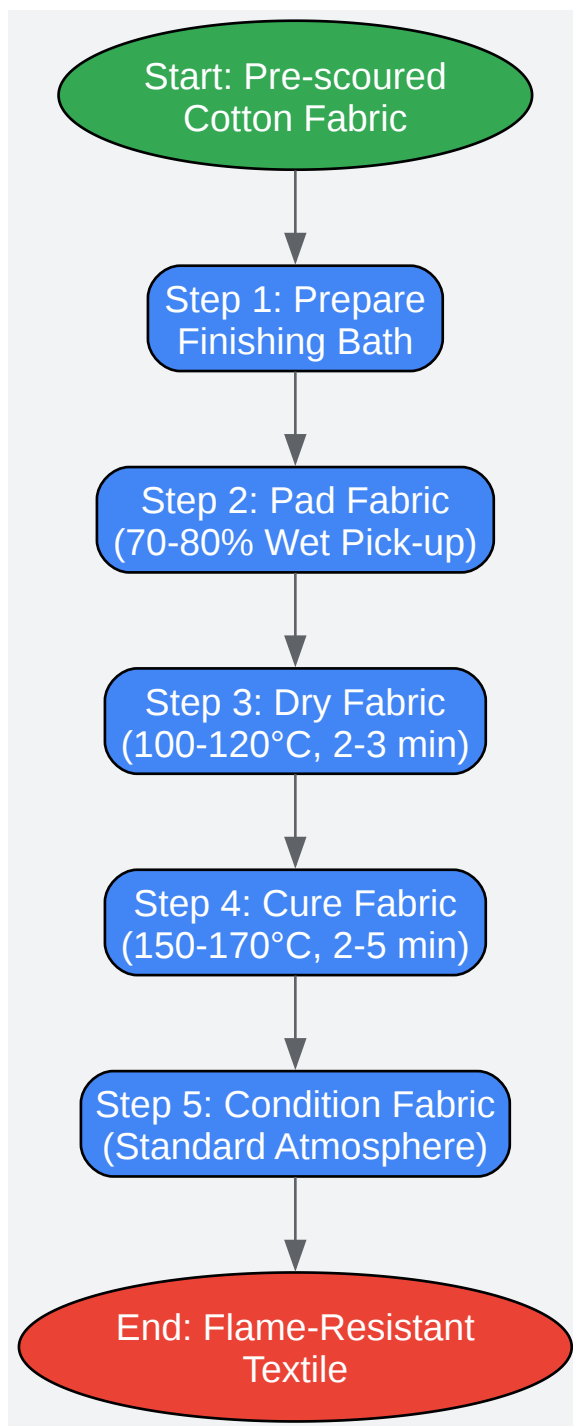
The exact concentration must be optimized based on fabric weight, desired level of flame retardancy, and end-use requirements.

| Component                     | Concentration (g/L) | Purpose                                            |
|-------------------------------|---------------------|----------------------------------------------------|
| Disodium tetrabromophthalate  | 100 - 300 g/L       | Active flame retardant                             |
| Acrylic Binder (40% solids)   | 50 - 100 g/L        | Improves wash durability by encapsulating the FR   |
| Antimony Trioxide (50% disp.) | 50 - 150 g/L        | Synergist (ratio to Br-FR is typically 1:2 to 1:3) |
| Wetting Agent                 | 1 - 2 g/L           | Ensures uniform and rapid wetting of the fabric    |
| Deionized Water               | To 1 L              | Solvent                                            |

#### C. Step-by-Step Procedure:

- Bath Preparation: Fill a beaker with approximately 80% of the required volume of deionized water. While stirring, add the wetting agent and stir until dissolved. Slowly add the **Disodium tetrabromophthalate** powder and stir until a clear solution is formed. Add the binder and the optional antimony trioxide dispersion, stirring continuously. Finally, add the remaining water to reach the final volume and mix until the bath is homogeneous. Check and adjust the pH if necessary (typically to a range of 6.0-7.0 for stability).
- Padding: Set the pressure of the laboratory padder to achieve a target wet pick-up (WPU) of 70-80%. The WPU is the weight of the solution absorbed by the fabric relative to the fabric's dry weight. Pass the pre-weighed dry fabric sample through the finishing bath and then immediately through the nip rollers.

- **Drying:** Carefully remove the wet fabric and mount it on a pin frame (stenter frame). Dry the fabric in an oven or stenter at 100-120°C for 2-3 minutes, until completely dry.
- **Curing:** Increase the oven temperature to the curing range, typically 150-170°C, for 2-5 minutes.<sup>[17][18]</sup> Curing crosslinks the binder, forming a durable film that physically entraps the flame retardant on and within the fibers.
- **Conditioning:** After curing, remove the fabric from the oven and allow it to cool and condition at a standard atmosphere (e.g., 21°C, 65% relative humidity) for at least 4 hours before performance testing.



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**Caption:** Workflow for the Pad-Dry-Cure application process.

## Performance Evaluation and Quality Control

After treatment, the fabric must be tested to quantify its fire resistance and the durability of the finish.

#### A. Fire Resistance Testing:

| Test Method                 | Standard                | Description                                                                                                                          | Key Metric                                                |
|-----------------------------|-------------------------|--------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------|
| Vertical Flame Test         | ASTM D6413              | A conditioned fabric strip is suspended vertically and exposed to a standard flame for 12 seconds.                                   | Char Length, Afterflame Time, Afterglow Time, Molten Drip |
| Limiting Oxygen Index (LOI) | ISO 4589-2 / ASTM D2863 | Determines the minimum percentage of oxygen in an O <sub>2</sub> /N <sub>2</sub> mixture required to sustain candle-like combustion. | LOI Value (%)                                             |

#### B. Durability Assessment:

Since **Disodium tetrabromophthalate** is an additive finish, assessing its durability is critical.[\[2\]](#)

- **Wash Durability:** Subject the treated fabric to a specified number of laundering cycles (e.g., 1, 5, 10 washes) according to a standard method like AATCC 61. Perform fire resistance tests after washing to determine the retention of efficacy.
- **Rub Fastness (Crocking):** Evaluate whether the finish is prone to being physically rubbed off using an AATCC 8 test.

#### C. Analytical Quantification:

To confirm the presence and amount of the flame retardant on the fabric, analytical techniques are required.

- **Method:** A common approach involves solvent extraction of the BFR from a known weight of fabric, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS) or

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[19][20][21] This allows for the quantification of the bromine content or the specific tetrabromophthalate molecule.

## Troubleshooting

| Issue                                        | Possible Cause(s)                                                   | Suggested Solution(s)                                                                                                      |
|----------------------------------------------|---------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------|
| Fails Vertical Flame Test (High Char Length) | Insufficient FR add-on; Inadequate curing; Non-uniform application. | Increase FR concentration in the bath; Verify curing temperature and time; Ensure proper wetting and uniform pad pressure. |
| Stiff or Harsh Fabric Hand                   | Excessive binder concentration; High curing temperature/time.       | Optimize binder level (use the minimum required for durability); Reduce curing temperature or duration.                    |
| Poor Wash Durability                         | Incompatible or insufficient binder; Inadequate curing.             | Select a binder with good adhesion to the fiber type; Ensure full curing of the binder system.                             |
| Inconsistent Results                         | Uneven wet pick-up; Inhomogeneous finishing bath.                   | Check padder rollers for uniform pressure; Ensure all bath components are fully dissolved/dispersed before application.    |

## Conclusion

**Disodium tetrabromophthalate** can be an effective flame retardant for cellulosic textiles when applied correctly from an aqueous finishing bath. Its primary mechanism of action is gas-phase flame inhibition, which can be enhanced with synergists like antimony trioxide. The pad-dry-cure method is a robust protocol for achieving a uniform and durable finish, provided a suitable binder system is employed and curing parameters are optimized. However, researchers and developers must remain acutely aware of the significant environmental and health concerns associated with brominated flame retardants. The persistence of these chemicals necessitates careful consideration of the product lifecycle, potential for leaching, and regulatory landscape.

Future research should continue to focus on developing safer, more sustainable flame-retardant technologies.

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